

# Personal protective equipment for handling 1-Methyl-1H-imidazole-4-carbonitrile

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## Compound of Interest

Compound Name: 1-Methyl-1H-imidazole-4-carbonitrile

Cat. No.: B1306190

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## Essential Safety and Handling Guide for 1-Methyl-1H-imidazole-4-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational plans for handling **1-Methyl-1H-imidazole-4-carbonitrile** (CAS No. 66121-69-5). Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

## Hazard Identification and Classification

**1-Methyl-1H-imidazole-4-carbonitrile** is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) ratings.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Data sourced from the Fisher Scientific Safety Data Sheet.[\[1\]](#)[\[2\]](#)

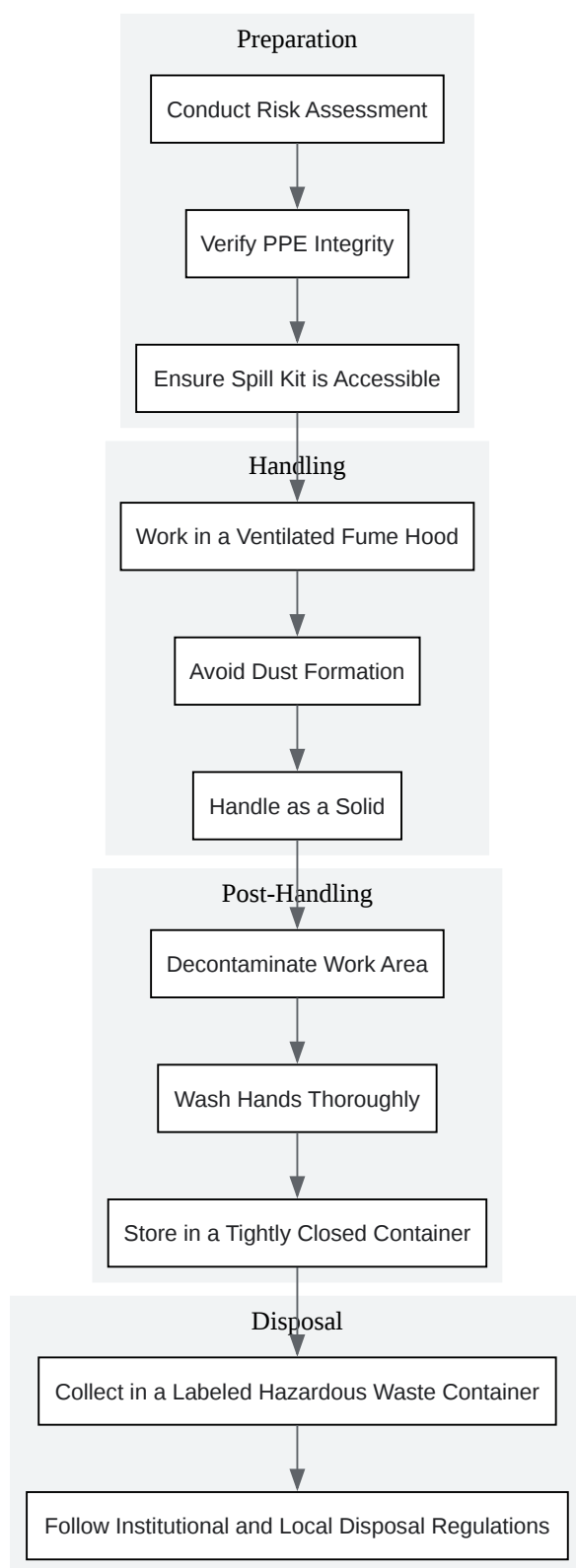
## Personal Protective Equipment (PPE) Requirements

A comprehensive PPE strategy is mandatory when handling this compound. The following table outlines the required equipment. While specific breakthrough times for glove materials are not available, nitrile gloves are generally recommended for handling nitriles and offer good chemical resistance.[\[3\]](#)

Protection Type	Specification
Eye and Face Protection	Wear chemical safety goggles that meet European Standard EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133. [1][4] A face shield may also be required.
Hand Protection	Wear appropriate protective gloves to prevent skin exposure.[1][4] Nitrile rubber gloves are a suitable option.
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.[1][4] A lab coat or chemical-resistant suit is recommended.
Respiratory Protection	For small-scale laboratory use, a particle-filtering half-mask conforming to EN149:2001 is recommended. For larger scale or emergency use, a particulates filter conforming to EN 143 should be used.[3]

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety. The following workflow outlines the necessary steps from preparation to waste disposal.



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Caption: Workflow for the safe handling and disposal of **1-Methyl-1H-imidazole-4-carbonitrile**.

## Detailed Experimental Protocols

### Handling Protocol

- Preparation:
  - Before handling, ensure you have read and understood the Safety Data Sheet (SDS).[\[1\]](#)
  - Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[4\]](#)
  - Ensure that an eyewash station and safety shower are readily accessible.[\[4\]](#)
  - Wear all required personal protective equipment as specified in the table above.[\[1\]](#)
- Handling:
  - Avoid direct contact with the skin, eyes, and clothing.[\[1\]](#)[\[3\]](#)
  - Avoid inhalation of dust.[\[1\]](#)
  - When weighing or transferring the solid, take care to avoid creating dust.[\[1\]](#)
  - Keep the container tightly closed when not in use.[\[3\]](#)[\[4\]](#)
- Storage:
  - Store in a dry, cool, and well-ventilated place.[\[3\]](#)[\[4\]](#)
  - Keep the container tightly closed.[\[3\]](#)[\[4\]](#)
  - Store away from strong oxidizing agents.[\[1\]](#)[\[4\]](#)

## First-Aid Measures

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[1][2]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1][2]
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][2]

## Spill and Disposal Protocol

- Spill Response:
  - Ensure adequate ventilation.[1]
  - Avoid dust formation.[1]
  - Use personal protective equipment as required.[1]
  - Sweep up the spilled solid and shovel it into a suitable container for disposal.[1][3]
- Disposal:
  - Dispose of this material and its container at a licensed hazardous-waste disposal plant.[4][5]
  - Do not allow the product to be released into the environment.[3]
  - Disposal must be in accordance with all applicable federal, state, and local regulations.

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